

A Technical Guide to the Physical State and Appearance of Potassium Sulfide

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Compound of Interest

Compound Name: POTASSIUM SULFIDE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **potassium sulfide** (K_2S). The information is curated for professionals in research and development who require precise and detailed data. This document outlines the compound's appearance, structural characteristics, and key physical constants, supported by detailed experimental protocols for property determination.

Physical and Chemical Properties

Potassium sulfide is an inorganic compound that, in its pure, anhydrous form, is a colorless crystalline solid.^{[1][2]} However, it is more commonly encountered as a yellow-brown or reddish crystalline mass or powder.^{[3][4]} This discoloration is often due to the presence of polysulfides, which are formed by the reaction of sulfide with elemental sulfur. The compound is known to be hygroscopic, readily absorbing moisture from the air, and has a characteristic odor of rotten eggs, which is a result of hydrolysis to form hydrogen sulfide (H_2S).^{[3][4]}

Summary of Quantitative Data

The key physical and chemical properties of **potassium sulfide** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Citations
Molecular Formula	K ₂ S	-	[2]
Molar Mass	110.262	g/mol	[1]
Appearance	Pure: colorless solid; Impure: yellow-brown to reddish crystals or powder	-	[1] [3] [4]
Melting Point	840 - 912	°C	[1] [4] [5]
Boiling Point	912	°C (decomposes)	[1] [5]
Density	1.74	g/cm ³	[1]
Crystal Structure	Antifluorite	-	[1] [5]
Space Group	Fm3m	-	[6]
Solubility in Water	Reacts to form KOH and KSH	-	[1] [5]
Solubility in other solvents	Soluble in ethanol and glycerol; Insoluble in ether	-	[1]

Experimental Protocols

This section details the methodologies for the synthesis of **potassium sulfide** and the determination of its key physical properties.

Synthesis of Anhydrous Potassium Sulfide

Pure anhydrous **potassium sulfide** can be prepared in a laboratory setting by the direct reaction of potassium metal and sulfur in anhydrous liquid ammonia.[\[3\]](#)[\[5\]](#)

Objective: To synthesize pure, anhydrous **potassium sulfide**.

Materials:

- Potassium metal
- Elemental sulfur
- Anhydrous liquid ammonia
- Three-neck round-bottom flask
- Dry ice/acetone condenser
- Stirring apparatus
- Inert gas supply (e.g., argon or nitrogen)

Procedure:

- Set up a three-neck round-bottom flask equipped with a dry ice/acetone condenser and an inlet for an inert gas.
- Ensure all glassware is thoroughly dried to prevent the reaction of potassium with water.
- Flush the entire system with the inert gas.
- Condense anhydrous liquid ammonia into the flask.
- Carefully add stoichiometric amounts of potassium metal to the liquid ammonia with stirring until it dissolves.
- Gradually add elemental sulfur to the solution. The reaction is typically carried out at the boiling point of liquid ammonia (-33 °C).
- Continue stirring until the reaction is complete, indicated by a change in color.
- Once the reaction is complete, the liquid ammonia is allowed to evaporate under a stream of inert gas.
- The resulting solid, pure **potassium sulfide**, should be stored under an inert atmosphere due to its sensitivity to air and moisture.[6]

Determination of Melting Point

The melting point of **potassium sulfide** can be determined using the capillary method with a melting point apparatus.[2][7]

Objective: To determine the melting point range of a **potassium sulfide** sample.

Materials:

- **Potassium sulfide** sample (finely powdered)
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Thermometer

Procedure:

- Ensure the **potassium sulfide** sample is finely powdered and completely dry.[8]
- Pack the dry sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.[8]
- Place the capillary tube into the heating block of the melting point apparatus.[7]
- Heat the sample at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[2][7]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has turned into a clear liquid (the completion of melting).
- The recorded range between these two temperatures is the melting point range of the sample. For pure substances, this range is typically narrow.[9]

Determination of Density

The density of powdered **potassium sulfide** can be determined using the pycnometer (gas displacement) method.[\[10\]](#)[\[11\]](#)

Objective: To determine the true density of a **potassium sulfide** powder sample.

Materials:

- **Potassium sulfide** powder
- Gas pycnometer
- Analytical balance
- Inert gas (e.g., helium)

Procedure:

- Weigh the empty sample chamber of the gas pycnometer.
- Add a known mass of the **potassium sulfide** powder to the sample chamber.
- Place the sample chamber into the gas pycnometer.
- The apparatus is then purged with an inert gas, typically helium, to remove any adsorbed gases on the powder surface.
- The analysis is initiated, where a known quantity of the inert gas is introduced into the sample chamber.
- The pressure change due to the displacement of gas by the solid sample is measured.
- The volume of the powder is calculated by the instrument based on the pressure change and the known volumes of the chambers.
- The density is then calculated by dividing the mass of the sample by its measured volume.
[\[11\]](#)

Determination of Crystal Structure by X-ray Powder Diffraction (XRPD)

The crystal structure of **potassium sulfide** can be determined using X-ray powder diffraction.

[\[12\]](#)[\[13\]](#)

Objective: To determine the crystal system, space group, and lattice parameters of **potassium sulfide**.

Materials:

- **Potassium sulfide** powder
- Powder diffractometer with a monochromatic X-ray source (e.g., Cu K α)
- Sample holder
- Data analysis software

Procedure:

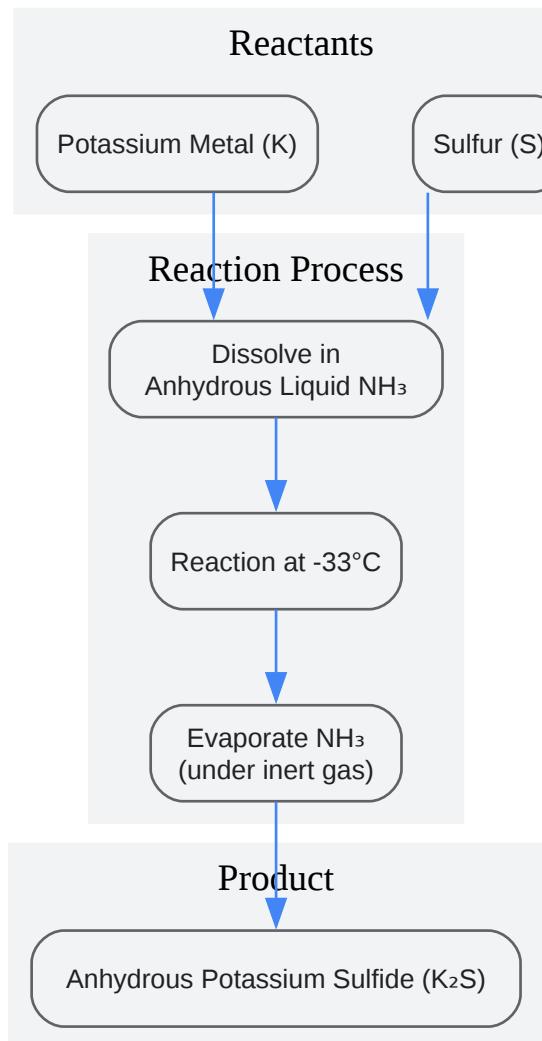
- The **potassium sulfide** sample is finely ground to ensure a random orientation of the crystallites.
- The powdered sample is packed into a flat sample holder.
- The sample holder is placed in the diffractometer.
- The sample is irradiated with a monochromatic X-ray beam at a known wavelength.
- The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- A diffraction pattern (diffractogram) is generated, which shows a series of peaks at specific 2θ angles.
- The positions and intensities of the peaks in the diffractogram are used to determine the crystal structure.

- The data is analyzed using specialized software to index the peaks and refine the lattice parameters, ultimately determining the space group and atomic positions within the unit cell. [12][13]

Visualizations

The following diagrams illustrate key processes and structural relationships related to **potassium sulfide**.

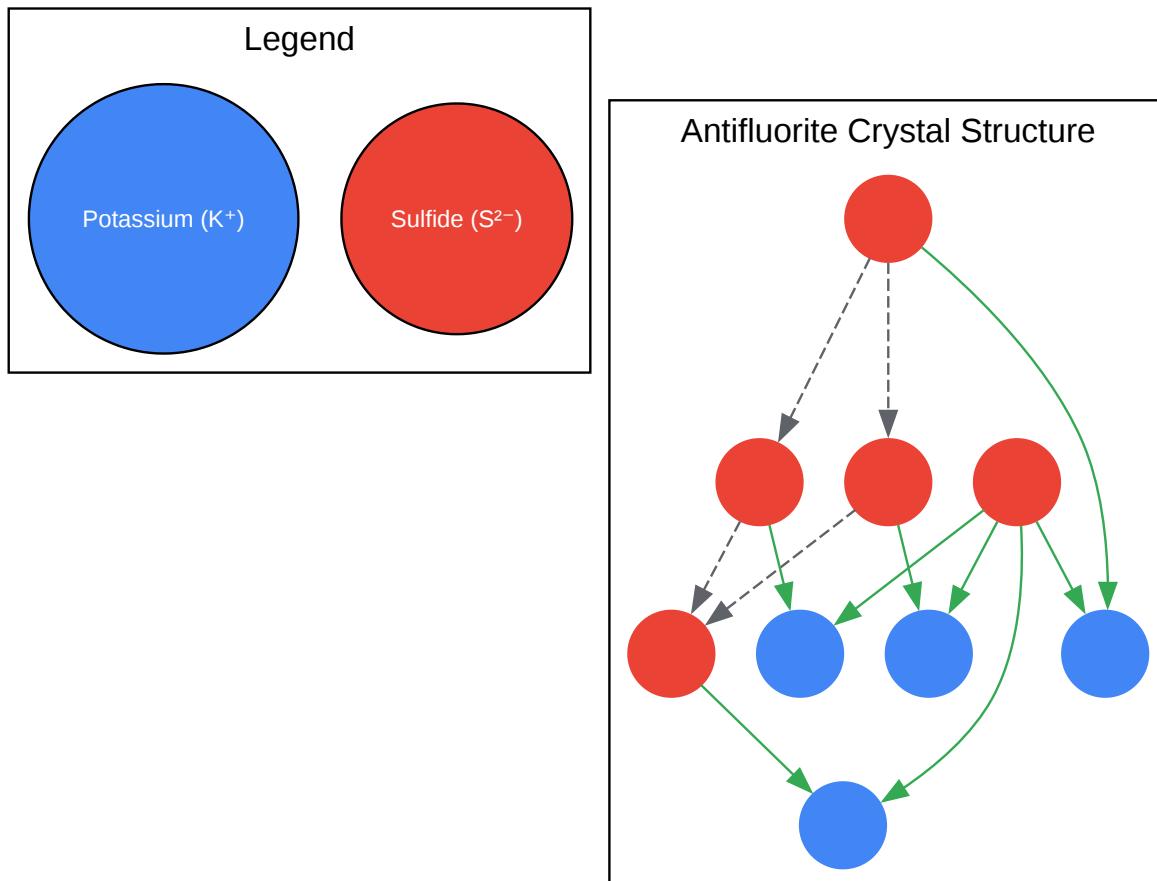
Synthesis of Potassium Sulfide Workflow



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Caption: Laboratory synthesis of anhydrous **potassium sulfide**.

Crystal Structure of Potassium Sulfide



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Caption: 2D representation of the antifluorite structure.

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